

Introduction: The Oxindole Scaffold and the Emergence of a Versatile Intermediate

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Compound of Interest

Compound Name: *1-Methyl-2-oxoindoline-4-carbaldehyde*

CAS No.: *1053655-92-7*

Cat. No.: *B1395957*

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The oxindole nucleus is a privileged heterocyclic scaffold, forming the core of numerous natural alkaloids and synthetic compounds with a vast spectrum of biological activities.^{[1][2]} First isolated from the plant *Uncaria tomentosa*, oxindole derivatives have captured the attention of medicinal chemists for their potential as anti-cancer, anti-HIV, antibacterial, and kinase inhibitory agents.^[1] The inherent reactivity of the oxindole system, particularly at the C3 position and the nitrogen atom of the lactam, allows for extensive chemical modification, making it a cornerstone in drug discovery programs.^{[3][4][5]}

This guide focuses on a specific, functionalized derivative: **1-Methyl-2-oxoindoline-4-carbaldehyde**. This molecule is of significant interest as a synthetic intermediate. The presence of three key functional groups—the N-methylated lactam, the electron-rich aromatic ring, and a reactive aldehyde group at the 4-position—provides orthogonal chemical handles for building molecular complexity. This allows for the systematic exploration of chemical space in the development of novel therapeutic agents. This document serves as a technical resource for researchers, providing a consolidated overview of its chemical properties, a plausible synthetic pathway, predicted spectral data, reactivity profile, and potential applications.

PART 1: Core Physicochemical and Spectroscopic Profile

Precise characterization is the foundation of all chemical research. While comprehensive experimental data for this specific molecule is not broadly published in peer-reviewed literature, we can define its core properties and predict its spectral characteristics based on its structure and data from analogous compounds.

Physicochemical Properties

The fundamental properties of **1-Methyl-2-oxoindoline-4-carbaldehyde** are summarized below.

Property	Value	Source
CAS Number	1053655-92-7	[6] [7] [8]
Molecular Formula	C ₁₀ H ₉ NO ₂	[6] [9]
Molecular Weight	175.18 g/mol	[8]
IUPAC Name	1-Methyl-2-oxo-2,3-dihydro-1H-indole-4-carbaldehyde	N/A
Appearance	Predicted to be a solid (e.g., tan powder or colorless solid)	[10]

Predicted Spectroscopic Data

The following spectral data are predicted based on the analysis of the compound's functional groups and comparison with published data for structurally similar molecules, such as N-methylated oxindoles and aromatic aldehydes.[\[10\]](#)[\[11\]](#)

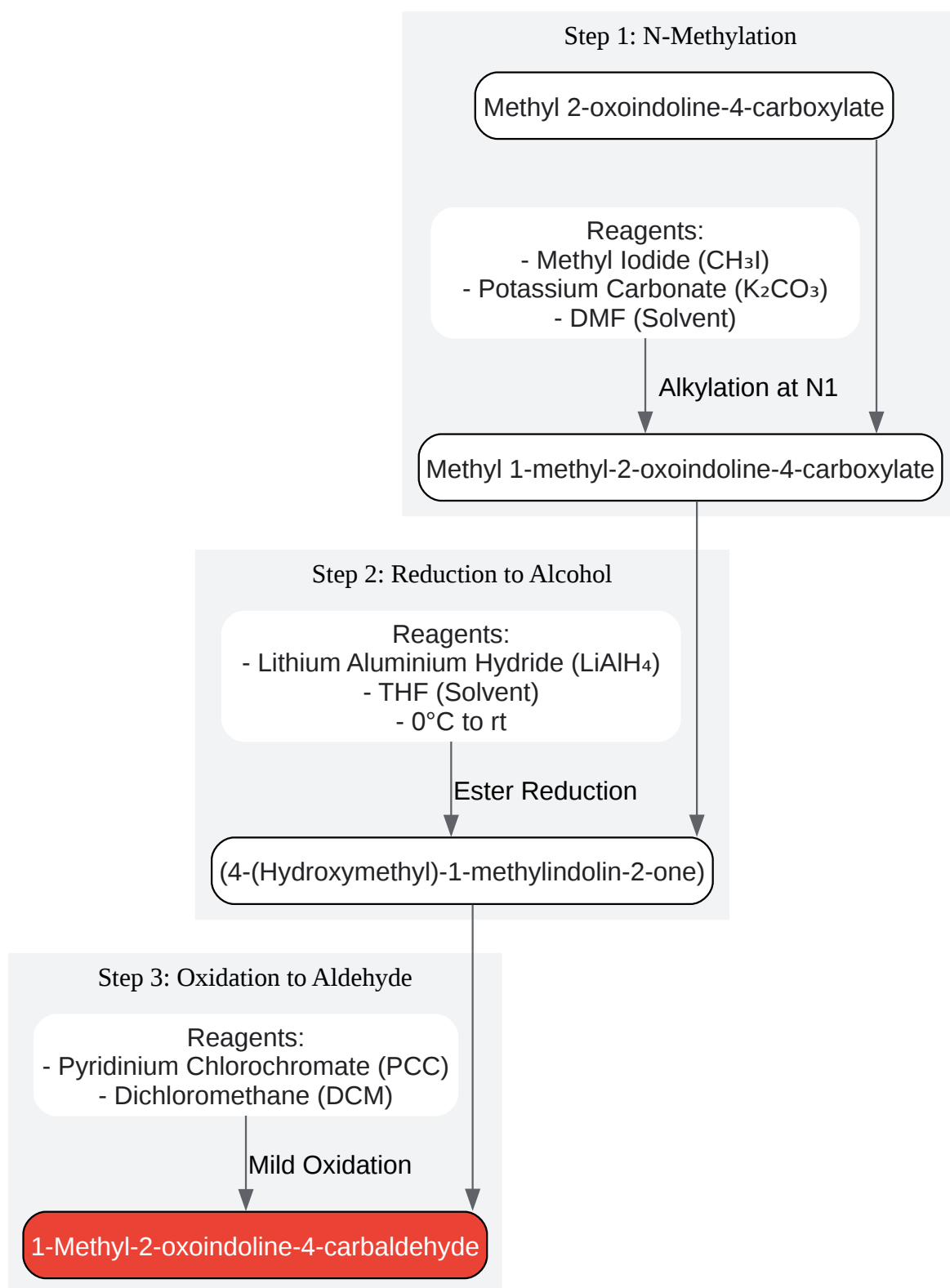
Technique	Predicted Key Signals	Rationale
¹ H NMR	~10.0-10.3 ppm (s, 1H): Aldehyde proton (-CHO).~7.2-7.8 ppm (m, 3H): Aromatic protons.~3.6 ppm (s, 2H): Methylene protons (-CH ₂) at C3.~3.2-3.3 ppm (s, 3H): N-Methyl protons (-NCH ₃).	The aldehyde proton is characteristically deshielded. Aromatic protons will appear in the typical downfield region. The C3 methylene protons are adjacent to a carbonyl group. The N-methyl group signal is a sharp singlet.
¹³ C NMR	~191-193 ppm: Aldehyde carbonyl carbon.~175-177 ppm: Lactam carbonyl carbon (C2).~120-150 ppm: Aromatic carbons.~35-37 ppm: Methylene carbon (C3).~26-28 ppm: N-Methyl carbon.	Carbonyl carbons are significantly downfield. The aldehyde carbonyl is typically more deshielded than the amide carbonyl. The remaining signals are in expected regions for the respective functional groups. [10]
IR Spectroscopy	~1710-1730 cm ⁻¹ : Strong peak from the aldehyde C=O stretch.~1680-1700 cm ⁻¹ : Strong peak from the lactam C=O stretch.~2820 cm ⁻¹ & ~2720 cm ⁻¹ : Two weak bands characteristic of the aldehyde C-H stretch (Fermi doublet).~1600 cm ⁻¹ : C=C aromatic stretch.	The two distinct carbonyl groups are expected to show separate, strong absorption bands. The aldehyde C-H stretch is a key diagnostic feature. [12] [13]
Mass Spectrometry	[M] ⁺ • at m/z = 175.06	The molecular ion peak corresponding to the exact mass of the C ₁₀ H ₉ NO ₂ formula.

PART 2: Synthesis and Methodologies

The synthesis of substituted oxindoles is a well-established field in organic chemistry.^[14] A logical and efficient pathway to **1-Methyl-2-oxoindoline-4-carbaldehyde** can be designed based on established methodologies for N-alkylation and formylation of the indole nucleus.

Proposed Synthetic Workflow

A plausible two-step synthetic route starting from commercially available methyl 2-oxoindoline-4-carboxylate is outlined below. This strategy involves the protection of the lactam nitrogen via methylation, followed by a reduction and subsequent oxidation to yield the target aldehyde.



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Caption: Proposed synthetic pathway for **1-Methyl-2-oxoindoline-4-carbaldehyde**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a representative example based on standard organic chemistry transformations.^{[15][16]} Researchers should perform their own optimizations.

Step 1: Synthesis of Methyl 1-methyl-2-oxoindoline-4-carboxylate

- To a solution of methyl 2-oxoindoline-4-carboxylate (1.0 eq) in anhydrous N,N-Dimethylformamide (DMF), add potassium carbonate (K_2CO_3 , 2.0 eq).
- Stir the suspension at room temperature for 20 minutes.
- Add methyl iodide (CH_3I , 1.2 eq) dropwise to the mixture.
- Allow the reaction to stir at room temperature for 12-16 hours, monitoring by Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture into ice water and extract with ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the N-methylated ester.

Causality: The use of a polar aprotic solvent like DMF facilitates the SN_2 reaction. K_2CO_3 is a mild base sufficient to deprotonate the acidic N-H of the lactam, creating a nucleophile that readily attacks the methyl iodide.^[15]

Step 2: Synthesis of (4-(Hydroxymethyl)-1-methylindolin-2-one)

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., Nitrogen), suspend Lithium Aluminium Hydride ($LiAlH_4$, 1.5 eq) in anhydrous Tetrahydrofuran (THF).
- Cool the suspension to $0^\circ C$ using an ice bath.
- Slowly add a solution of methyl 1-methyl-2-oxoindoline-4-carboxylate (1.0 eq) in anhydrous THF to the $LiAlH_4$ suspension.

- After the addition is complete, remove the ice bath and stir the reaction at room temperature for 2-4 hours, monitoring by TLC.
- Upon completion, carefully quench the reaction by sequential, dropwise addition of water, followed by 15% NaOH solution, and then more water.
- Filter the resulting aluminum salts through a pad of Celite and wash thoroughly with ethyl acetate.
- Concentrate the filtrate under reduced pressure to obtain the crude alcohol, which can be used in the next step without further purification.

Causality: LiAlH_4 is a powerful reducing agent capable of reducing the ester to a primary alcohol. The lactam carbonyl is generally less reactive and remains intact under these conditions. The Fieser workup (sequential water, base, water) is a standard and safe method for quenching LiAlH_4 reactions.

Step 3: Synthesis of **1-Methyl-2-oxoindoline-4-carbaldehyde**

- Dissolve the crude (4-(hydroxymethyl)-1-methylindolin-2-one) (1.0 eq) in anhydrous dichloromethane (DCM).
- Add Pyridinium Chlorochromate (PCC, 1.5 eq) in one portion.
- Stir the mixture at room temperature for 2-3 hours. The reaction progress can be monitored by TLC.
- Upon completion, dilute the reaction mixture with DCM and filter through a short plug of silica gel to remove the chromium salts.
- Concentrate the filtrate under reduced pressure.
- Purify the resulting crude product by flash column chromatography on silica gel to afford the final product, **1-Methyl-2-oxoindoline-4-carbaldehyde**.

Causality: PCC is a mild oxidizing agent that reliably converts primary alcohols to aldehydes without over-oxidation to carboxylic acids, which is a critical requirement for this synthesis.^[16]

PART 3: Reactivity and Synthetic Potential

The synthetic utility of **1-Methyl-2-oxoindoline-4-carbaldehyde** stems from the distinct reactivity of its functional groups.

Caption: Key reaction pathways involving the aldehyde group.

- **Reactions at the Aldehyde Group:** This is the most reactive site for transformations.
 - **Condensation Reactions:** It can readily undergo Knoevenagel, Aldol, and similar condensation reactions with active methylene compounds or ketones to form α,β -unsaturated systems.[\[3\]](#)[\[4\]](#)
 - **Reductive Amination:** It is an excellent substrate for reductive amination with primary or secondary amines to introduce diverse amine-containing side chains.
 - **Wittig Reaction:** The Wittig reaction can be used to convert the aldehyde into an alkene, providing a scaffold for further functionalization.
 - **Oxidation/Reduction:** The aldehyde can be easily oxidized to the corresponding carboxylic acid or reduced to the primary alcohol, offering further avenues for derivatization.
- **Reactions at the C3 Methylene Position:** The protons on the C3 carbon are acidic and can be deprotonated with a strong base. This allows for alkylation or acylation at this position, a common strategy in the synthesis of spiro-oxindoles and other complex derivatives.[\[17\]](#)[\[18\]](#)
- **Electrophilic Aromatic Substitution:** The aromatic ring is activated by the N-methyl group and the fused lactam. It can undergo electrophilic substitution reactions, such as nitration or halogenation, primarily at the 5- and 7-positions.

PART 4: Applications in Drug Discovery and Research

While specific biological activities for **1-Methyl-2-oxoindoline-4-carbaldehyde** are not extensively documented, its value lies in its role as a versatile building block for creating libraries of more complex molecules for biological screening. The broader oxindole class has shown significant promise in several therapeutic areas.[\[1\]](#)[\[2\]](#)

- **Kinase Inhibitors:** Many successful kinase inhibitors, such as Sunitinib, feature an oxindole core.^{[1][2]} The aldehyde group of this compound can be used to build side chains that target the ATP-binding pocket of various kinases.
- **Anticancer Agents:** Spiro-oxindoles, which can be synthesized from oxindole precursors, are a prominent class of p53-MDM2 inhibitors, representing a key strategy in cancer therapy.^[17]
- **Antimicrobial and Antiviral Research:** The oxindole scaffold is present in compounds with demonstrated antibacterial, antifungal, and anti-HIV activities.^{[1][5][19]} This intermediate provides a platform for synthesizing novel analogs to combat infectious diseases.

PART 5: Safety and Handling

As a fine chemical, **1-Methyl-2-oxoindoline-4-carbaldehyde** should be handled with appropriate care in a laboratory setting.

- **Personal Protective Equipment (PPE):** Always wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling the compound.^{[20][21]}
- **Handling:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.^{[20][22]} Avoid contact with skin and eyes. Minimize dust generation.
- **Storage:** Keep the container tightly closed and store in a cool, dry, and well-ventilated place.^{[20][23]}
- **Incompatibilities:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.^{[20][24]}
- **First Aid:**
 - **Eyes:** In case of contact, immediately flush with plenty of water for at least 15 minutes and seek medical attention.^[21]
 - **Skin:** In case of contact, wash off immediately with soap and plenty of water.^[21]
 - **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, seek medical attention.^[20]

- Ingestion: Do NOT induce vomiting. Seek immediate medical assistance.[\[20\]](#)

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